

An In-Depth Technical Guide to 2-Amino-6-chlorobenzaldehyde

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Compound of Interest

Compound Name: 2-Amino-6-chlorobenzaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physicochemical properties, synthesis, and applications of **2-Amino-6-chlorobenzaldehyde**, a key chemical intermediate in organic and medicinal chemistry.

Core Physicochemical Properties

2-Amino-6-chlorobenzaldehyde is a substituted aromatic aldehyde whose structure incorporates an amino group and a chlorine atom on the benzene ring, ortho to the aldehyde functional group. These substitutions significantly influence its chemical reactivity and physical properties.

Table 1: Physicochemical Properties of **2-Amino-6-chlorobenzaldehyde**

Property	Value	Source(s)
Molecular Formula	C ₇ H ₆ ClNO	[1][2]
Molecular Weight	155.58 g/mol	[2]
CAS Number	35490-90-5	[2]
Appearance	Yellow Solid	
Purity	≥ 95%	[2]
Solubility	Insoluble in water; Soluble in ethanol, ether, benzene.	[3][4]

Note: Solubility data is inferred from the closely related compound 2-chlorobenzaldehyde.

Spectral Data

Spectroscopic data is crucial for the structural elucidation and confirmation of **2-Amino-6-chlorobenzaldehyde**. The following tables summarize the key Nuclear Magnetic Resonance (NMR) data.

Table 2: ¹H NMR Spectral Data of **2-Amino-6-chlorobenzaldehyde**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
10.48	Singlet	1H	Aldehyde (-CHO)
7.19	Triplet	1H	Aromatic (Ar-H)
6.68	Doublet	1H	Aromatic (Ar-H)
6.55	Doublet	1H	Aromatic (Ar-H)
6.13	Broad	-NH ₂	Amino (-NH ₂)

Solvent: CDCl₃, Frequency: 400 MHz

Table 3: ¹³C NMR Spectral Data of **2-Amino-6-chlorobenzaldehyde**

Chemical Shift (δ) ppm	Assignment
192.8	Aldehyde Carbonyl (C=O)
152.0	Aromatic (C-NH ₂)
139.6	Aromatic (C-Cl)
135.5	Aromatic (C-H)
117.7	Aromatic (C-H)
115.6	Aromatic (C-H)
114.4	Aromatic (C-CHO)

Solvent: CDCl₃, Frequency: 100 MHz

Experimental Protocols

3.1. Synthesis via Oxidation

A common method for the preparation of **2-Amino-6-chlorobenzaldehyde** is the oxidation of its corresponding alcohol, (2-Amino-6-chlorophenyl)methanol.

Materials:

- (2-Amino-6-chlorophenyl)methanol
- Manganese dioxide (MnO₂)
- Dry diethyl ether
- Celite

Procedure:

- A solution of (2-Amino-phenyl)-methanol (12 mmol) in dry diethyl ether (25 mL) is prepared.
[\[5\]](#)

- This solution is added dropwise to a stirred mixture of manganese dioxide (48 mmol) in dry diethyl ether (25 mL).[\[5\]](#)
- The reaction mixture is stirred at room temperature overnight.[\[5\]](#)
- Upon completion, the solution is filtered through a pad of Celite to remove the manganese dioxide.[\[5\]](#)
- The solvent is removed under reduced pressure to yield the crude product.[\[5\]](#)

3.2. Purification

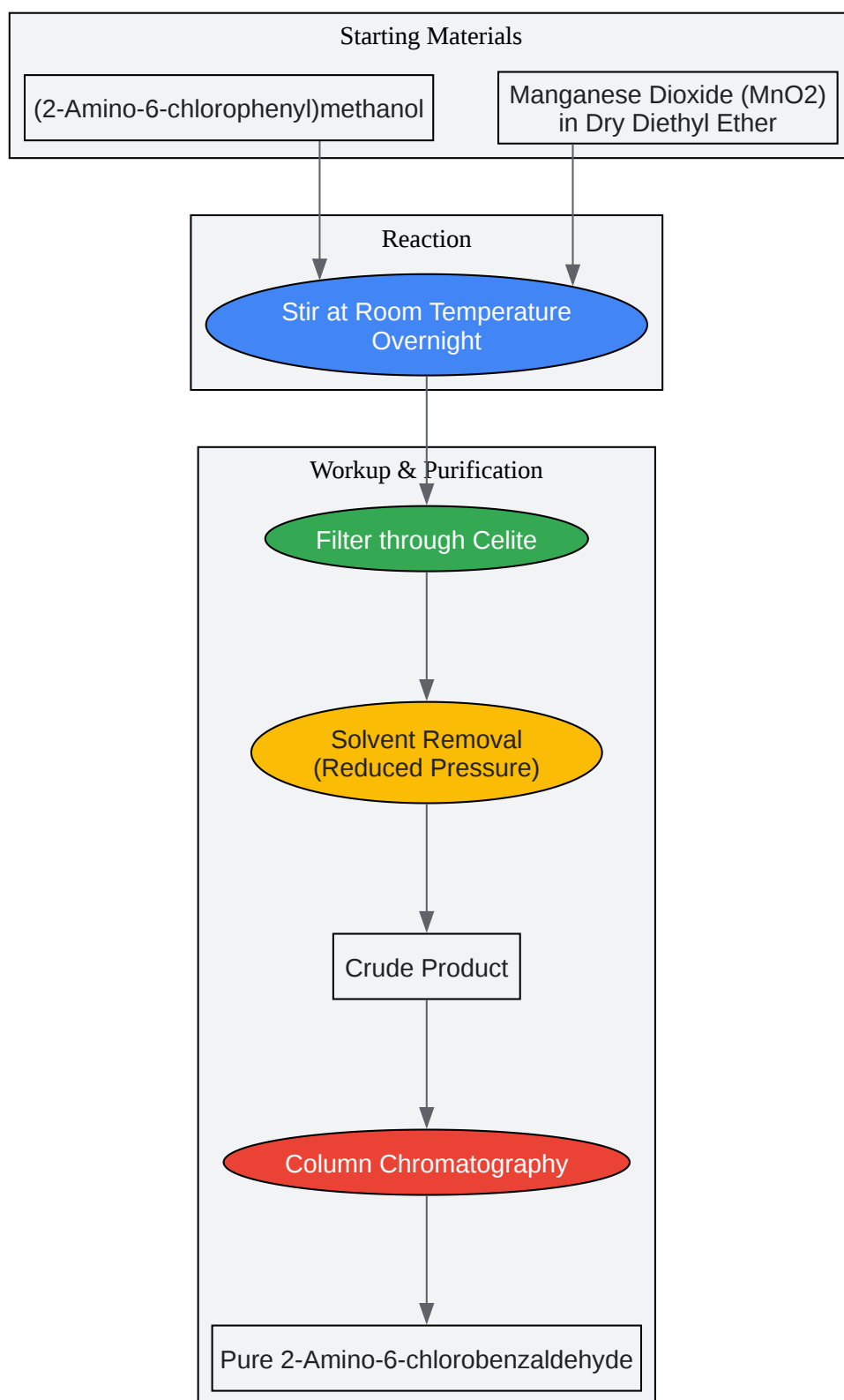
The crude product from the synthesis can be purified using column chromatography.

Materials:

- Crude **2-Amino-6-chlorobenzaldehyde**
- Silica gel
- n-hexane
- Ethyl acetate

Procedure:

- The crude product is dissolved in a minimal amount of the eluent.
- The solution is loaded onto a silica gel column.
- The column is eluted with a mixture of n-hexane and ethyl acetate.
- Fractions are collected and analyzed (e.g., by TLC) to isolate the pure compound.



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Caption: Synthesis workflow for **2-Amino-6-chlorobenzaldehyde**.

Applications in Research and Drug Development

2-Amino-6-chlorobenzaldehyde is a valuable building block for the synthesis of more complex molecules, particularly in the pharmaceutical and materials science sectors.

- **Heterocyclic Synthesis:** The presence of the amino and aldehyde groups in a constrained ortho position makes it an ideal precursor for constructing various nitrogen-containing heterocyclic scaffolds, which are core structures in many pharmaceuticals.[6]
- **Schiff Base Formation:** The aldehyde group readily undergoes condensation reactions with primary amines to form Schiff bases (imines).[3][7] These Schiff bases and their metal complexes are subjects of extensive research due to their wide range of biological activities, including potential antimicrobial and anticancer properties.[3][8][9][10]
- **Medicinal Chemistry:** The chlorine atom is a critical feature in modern drug design.[6] Its presence can significantly influence a molecule's pharmacokinetic properties, binding affinity to biological targets, and metabolic stability.[6][11] Therefore, incorporating this chloro-substituted benzaldehyde into novel molecular structures is a key strategy in structure-activity relationship (SAR) studies aimed at optimizing new drug candidates.[6] Derivatives of related chlorobenzaldehydes are integral to the synthesis of pharmaceuticals, agrochemicals, and dyes.[3]

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References

- 1. 2-Amino-6-chlorobenzaldehyde | C7H6ClNO | CID 22399512 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 35490-90-5 Cas No. | 2-Amino-6-chlorobenzaldehyde | Apollo [store.apolloscientific.co.uk]
- 3. ojs.wiserpub.com [ojs.wiserpub.com]
- 4. 2-Chlorobenzaldehyde: Chemical Properties, Pharmacokinetic Characteristics and Toxicity_Chemicalbook [chemicalbook.com]

- 5. 2-Amino-5-chlorobenzaldehyde synthesis - chemicalbook [chemicalbook.com]
- 6. 2-Amino-4,6-dichlorobenzaldehyde|Research Chemical [benchchem.com]
- 7. 2-Amino-5-chlorobenzaldehyde|Organic Synthesis & Pharma Intermediate [benchchem.com]
- 8. benchchem.com [benchchem.com]
- 9. ajol.info [ajol.info]
- 10. Novel bivalent transition metal complexes based on a 2-amino-3-hydroxypyridine Schiff base ligand: synthesis elucidation, antimicrobial evaluation, antioxidant and molecular docking studies - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PMC [pmc.ncbi.nlm.nih.gov]
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